

Technical Guide: 6,8-Dibromoquinolin-3-amine - Physicochemical Properties and Synthetic Protocols

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Compound of Interest

Compound Name: 6,8-Dibromoquinolin-3-amine

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Abstract

This technical guide provides a detailed overview of the physical and chemical characteristics of **6,8-Dibromoquinolin-3-amine**, a halogenated quinoline derivative of interest in medicinal chemistry and materials science. Due to the limited availability of direct experimental data for this specific isomer, this document outlines a robust synthetic pathway via the reduction of its nitro precursor, 3-Nitro-6,8-dibromoquinoline. Physicochemical data for the precursor and related isomers are presented to offer valuable comparative insights. This guide includes a detailed experimental protocol for the proposed synthesis and a visual representation of the synthetic workflow, adhering to the specified technical requirements for data presentation and visualization.

Introduction

Quinoline and its derivatives are fundamental scaffolds in medicinal chemistry, exhibiting a wide range of biological activities, including anticancer, antimalarial, and antimicrobial properties.^[1] The introduction of halogen atoms, such as bromine, into the quinoline ring can significantly modulate the compound's physicochemical properties and biological efficacy.^[1] **6,8-Dibromoquinolin-3-amine** represents a specific substitution pattern that is of interest for

further functionalization and biological screening. This guide serves as a technical resource for researchers working with or desiring to synthesize this compound.

Physicochemical Characteristics

Direct experimental data for **6,8-Dibromoquinolin-3-amine** is not readily available in the current literature. However, we can infer some of its properties based on its likely precursor and related isomers.

Computed Properties of 3-Nitro-6,8-dibromoquinoline (Precursor)

Property	Value	Source
Molecular Formula	C ₉ H ₄ Br ₂ N ₂ O ₂	[2]
Molecular Weight	331.95 g/mol	[2]
LogP	4.19	[2]
Polar Surface Area (PSA)	58.71 Å ²	[2]

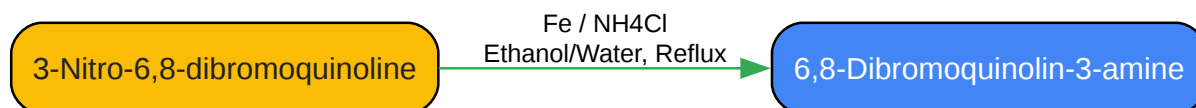
Properties of Related Isomers

Compound	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)
6-Bromoquinolin-8-amine	C ₉ H ₇ BrN ₂	223.07	142-145
3-Amino-6-bromoquinoline dihydrochloride	C ₉ H ₇ BrN ₂ · 2HCl	295.99	-

Synthesis of 6,8-Dibromoquinolin-3-amine

A plausible and efficient synthetic route to **6,8-Dibromoquinolin-3-amine** is the reduction of the corresponding nitro compound, 3-Nitro-6,8-dibromoquinoline. This method is a standard and widely used transformation in organic synthesis for the preparation of aromatic amines.

Proposed Synthetic Scheme



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A proposed synthetic route to **6,8-Dibromoquinolin-3-amine**.

Experimental Protocol: Reduction of 3-Nitro-6,8-dibromoquinoline

This protocol is adapted from a general procedure for the reduction of nitroquinolines.[3]

Materials:

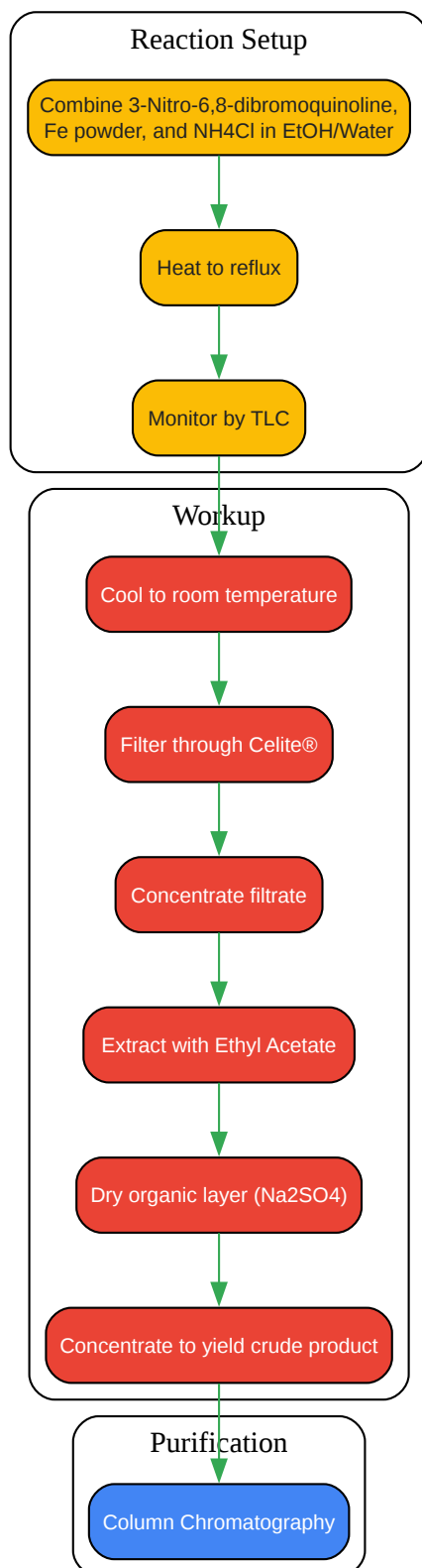
- 3-Nitro-6,8-dibromoquinoline
- Iron powder (Fe)
- Ammonium chloride (NH₄Cl)
- Ethanol (EtOH)
- Deionized water
- Ethyl acetate (EtOAc)
- Anhydrous sodium sulfate (Na₂SO₄)
- Celite®

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add 3-Nitro-6,8-dibromoquinoline (1.0 eq).
- Add a solvent mixture of ethanol and water (e.g., 2:1 v/v).

- To this suspension, add iron powder (e.g., 5.0 eq) and ammonium chloride (e.g., 1.0 eq).
- Heat the reaction mixture to reflux with vigorous stirring.
- Monitor the reaction progress by thin-layer chromatography (TLC) until the starting material is consumed.
- Upon completion, cool the reaction mixture to room temperature.
- Filter the mixture through a pad of Celite® to remove the iron catalyst. Wash the filter cake with ethanol and ethyl acetate.
- Combine the filtrates and remove the organic solvents under reduced pressure.
- Extract the aqueous residue with ethyl acetate (3 x volume).
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- Filter to remove the drying agent and concentrate the solvent under reduced pressure to yield the crude product.
- The crude **6,8-Dibromoquinolin-3-amine** can be further purified by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes).

Synthetic Workflow Diagram



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